

Application Notes and Protocols for DAO-IN-1 in Primary Neuronal Cultures

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Compound of Interest

Compound Name: DAO-IN-1

Cat. No.: B1589459

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Introduction

D-amino acid oxidase (DAO) is a flavoenzyme that plays a critical role in the metabolism of D-amino acids, which are increasingly recognized for their physiological significance in the central nervous system.[1] The primary substrate for DAO in the brain is D-serine, an essential co-agonist of the N-methyl-D-aspartate (NMDA) receptor.[2][3] The NMDA receptor is a key player in synaptic plasticity, learning, memory, and neuronal development.[1] Dysregulation of NMDA receptor function has been implicated in a variety of neurological and psychiatric disorders.[2][4]

DAO catalyzes the oxidative deamination of D-serine, converting it into α -keto acids, ammonia, and hydrogen peroxide.[1] By degrading D-serine, DAO effectively reduces its availability to bind to the NMDA receptor, thereby downregulating NMDA receptor activity.[2] This enzymatic activity makes DAO a compelling target for therapeutic intervention in conditions associated with NMDA receptor hypofunction.

DAO-IN-1 is a potent and selective inhibitor of D-amino acid oxidase. By blocking the activity of DAO, **DAO-IN-1** prevents the breakdown of D-serine, leading to an increase in its extracellular concentration. This, in turn, enhances NMDA receptor signaling.[1] These application notes provide detailed protocols for the use of **DAO-IN-1** in primary neuronal cultures to investigate its effects on neuronal survival, signaling, and function.

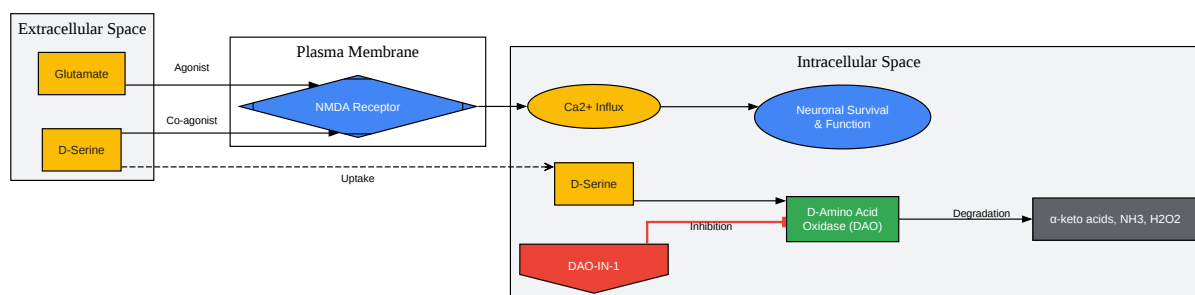
Data Presentation

Table 1: In Vitro Inhibition of DAO by Various Compounds

Compound	Inhibition Percentage	Concentration	Reference
Chloroquine	> 90%	Pharmacological Concentrations	[5]
Clavulanic Acid	> 90%	Pharmacological Concentrations	[5]
Cimetidine	~ 50%	Pharmacological Concentrations	[5]
Verapamil	~ 50%	Pharmacological Concentrations	[5]
Isoniazid	> 20%	Pharmacological Concentrations	[5]
Amitriptyline	> 20%	Pharmacological Concentrations	[5]
Sodium Benzoate	-	400 mg/kg (in vivo)	[4]
5-chloro-benzo[d]isoxazol-3-ol (CBIO)	-	30 mg/kg (in vivo)	[4]

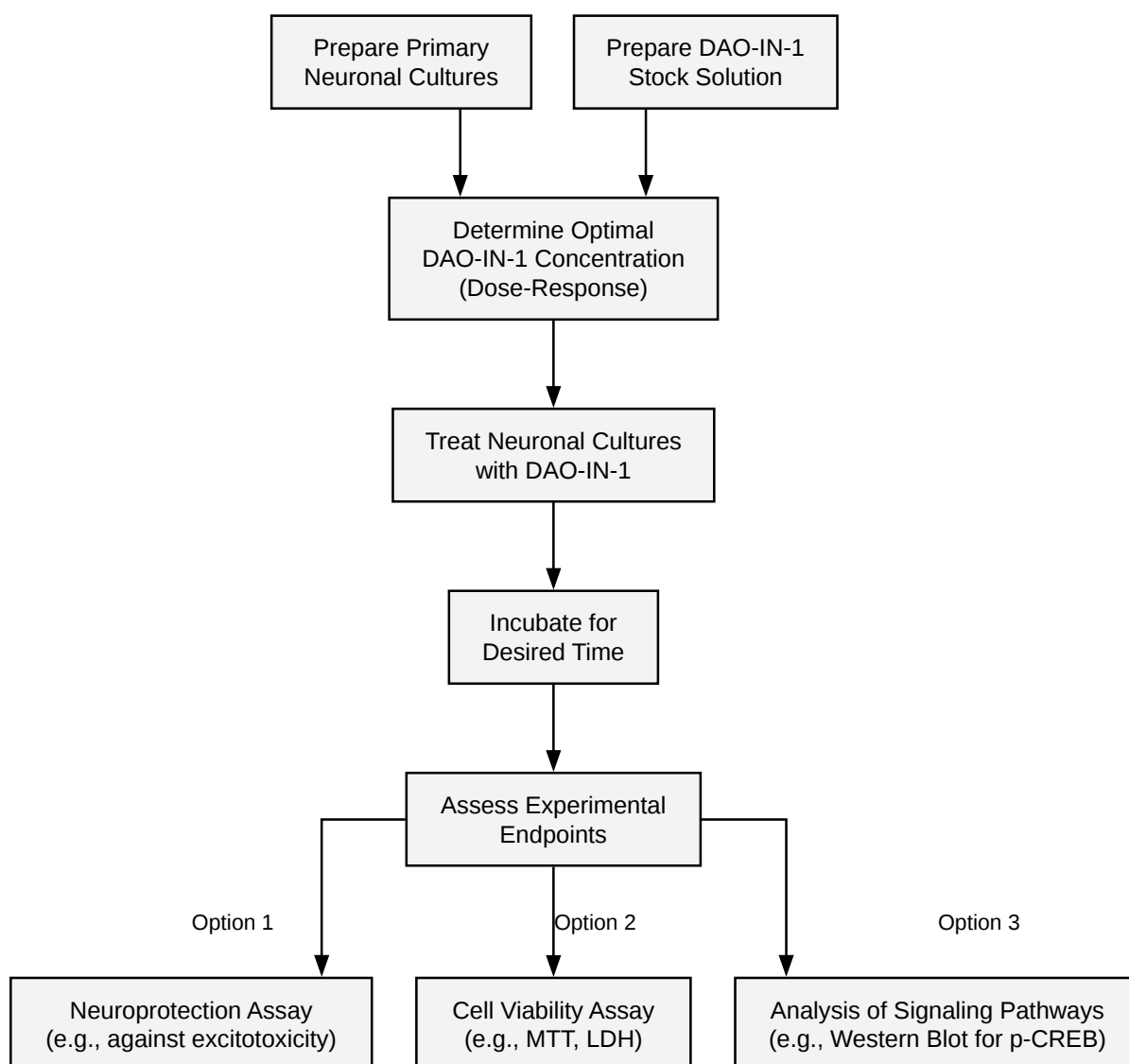
Note: In vivo concentrations are provided as a reference and a starting point for determining optimal in vitro concentrations. A dose-response experiment is recommended to determine the effective concentration of **DAO-IN-1** in your specific primary neuronal culture system.

Signaling Pathways and Experimental Workflow



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Figure 1: DAO-IN-1 inhibits the degradation of D-Serine, enhancing NMDA receptor signaling.



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